

Application Notes and Protocols: Preparation of Tat-NR2B9c TFA Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tat-NR2B9c TFA*

Cat. No.: *B15610730*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tat-NR2B9c, also known as NA-1, is a cell-permeable peptide that acts as a postsynaptic density-95 (PSD-95) inhibitor. It is composed of the HIV-1 Tat protein transduction domain fused to the C-terminus of the NMDA receptor subunit GluN2B (NR2B). This peptide disrupts the interaction between PSD-95 and the NMDA receptor, as well as neuronal nitric oxide synthase (nNOS), thereby offering neuroprotective effects against excitotoxicity.^{[1][2]} Tat-NR2B9c is commonly supplied as a lyophilized powder with trifluoroacetate (TFA) as a counterion from the purification process.

Proper preparation of a stock solution from this lyophilized peptide is a critical first step for any experiment to ensure accuracy, reproducibility, and the biological activity of the peptide. Improper handling can lead to incomplete solubilization, inaccurate concentration, and peptide degradation. These application notes provide a detailed protocol for the reconstitution, storage, and handling of **Tat-NR2B9c TFA**.

Chemical and Physical Properties

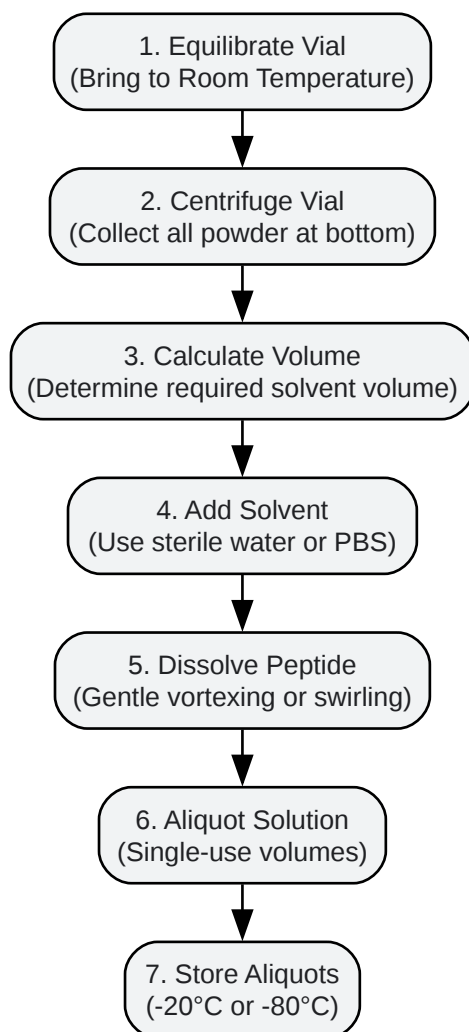
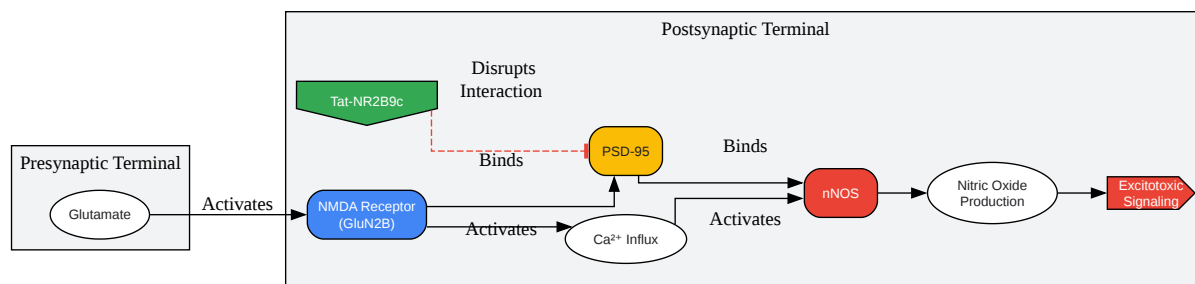
A summary of the key chemical and physical properties of **Tat-NR2B9c TFA** is presented below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	References
Synonyms	NA-1, Tat-NR2Bct TFA	[2]
Molecular Formula	$C_{105}H_{188}N_{42}O_{30} \cdot xC_2HF_3O_2$	[1][3]
Molecular Weight	2632.90 g/mol (as TFA salt)	[1][3]
2518.88 g/mol (as free base)	[4]	
Appearance	White to off-white solid powder	[1]
Sequence	YGRKKRRQRRR-KLSSIESDV	[3]
Solubility	Soluble in water (≥ 50 mg/mL) and PBS (100 mg/mL, may require sonication)	[1][3]

Note on Trifluoroacetate (TFA) Salt: The TFA counterion can potentially interfere with certain sensitive biological assays. Researchers should be aware that the measured mass of the peptide includes the TFA salt, which should be accounted for when calculating molar concentrations based on the free base molecular weight.

Signaling Pathway and Mechanism of Action

Tat-NR2B9c exerts its neuroprotective effects by targeting the PSD-95 protein, a central scaffolding protein in the postsynaptic density of excitatory synapses. The diagram below illustrates the key interactions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tat-NR2B9c TFA - CD Bioparticles [cd-bioparticles.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
- 4. biocompare.com [biocompare.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Tat-NR2B9c TFA Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610730#how-to-prepare-tat-nr2b9c-tfa-stock-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com